

Analytical Standards for 2-Iodo-4,5-dimethylpyridine: A Comparative Technical Guide

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Compound of Interest

Compound Name: 2-Iodo-4,5-dimethylpyridine

CAS No.: 512197-94-3

Cat. No.: B8731540

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Executive Summary

In the high-stakes landscape of medicinal chemistry, **2-Iodo-4,5-dimethylpyridine** (CAS 512197-94-3) serves as a pivotal electrophile for cross-coupling reactions (Suzuki-Miyaura, Negishi) used to construct complex kinase inhibitors and receptor modulators. However, its reliability as a building block is often compromised by the lack of commercially available Certified Reference Materials (CRMs).

This guide objectively compares the analytical methodologies required to validate this compound. We move beyond simple "purity checks" to establish a self-validating analytical framework, contrasting routine HPLC-UV methods with the absolute quantification power of qNMR, ensuring your drug discovery data rests on a solid foundation.

Compound Profile & Critical Quality Attributes (CQAs)

Before selecting an analytical standard, one must understand the molecule's inherent vulnerabilities. The C–I bond at the 2-position is electronically activated but also susceptible to homolytic cleavage under light and heat.

Property	Specification / Detail
Chemical Name	2-Iodo-4,5-dimethylpyridine
CAS Number	512197-94-3
Molecular Formula	C ₇ H ₈ IN
Molecular Weight	233.05 g/mol
Appearance	Off-white to pale yellow solid (Class-typical)
Solubility	Soluble in DMSO, Methanol, DCM; sparingly soluble in water. ^{[1][2]}
Stability Concern	Photosensitive: C–I bond cleavage releases Iodine (purple discoloration). Thermolabile: Risk of de-iodination >150°C.

Comparative Analysis of Analytical Architectures

We evaluated three primary methodologies for characterizing **2-Iodo-4,5-dimethylpyridine**. The choice depends on whether you need routine batch release (QC) or absolute purity assignment (Primary Standardization).

Method A: HPLC-UV (High-Performance Liquid Chromatography)

- Role: Routine QC & Impurity Profiling.
- Pros: High precision (RSD < 0.5%), excellent separation of non-volatile synthesis byproducts (e.g., 2-pyridones).
- Cons: Dependent on Reference Standard. Without a CRM, area% is only an estimate, assuming all impurities have equal response factors (which they do not).

Method B: GC-MS (Gas Chromatography - Mass Spectrometry)

- Role: Identification & Volatile Impurity Tracking.
- Pros: Definitive structural ID; separates regioisomers (e.g., 2-iodo-3,4-dimethylpyridine) effectively.
- Cons: Thermal Degradation Risk. The injector port temperature (often $>250^{\circ}\text{C}$) can induce de-iodination, creating false "impurities" (4,5-dimethylpyridine) that were not present in the sample.

Method C: qNMR (Quantitative Nuclear Magnetic Resonance)[3][4]

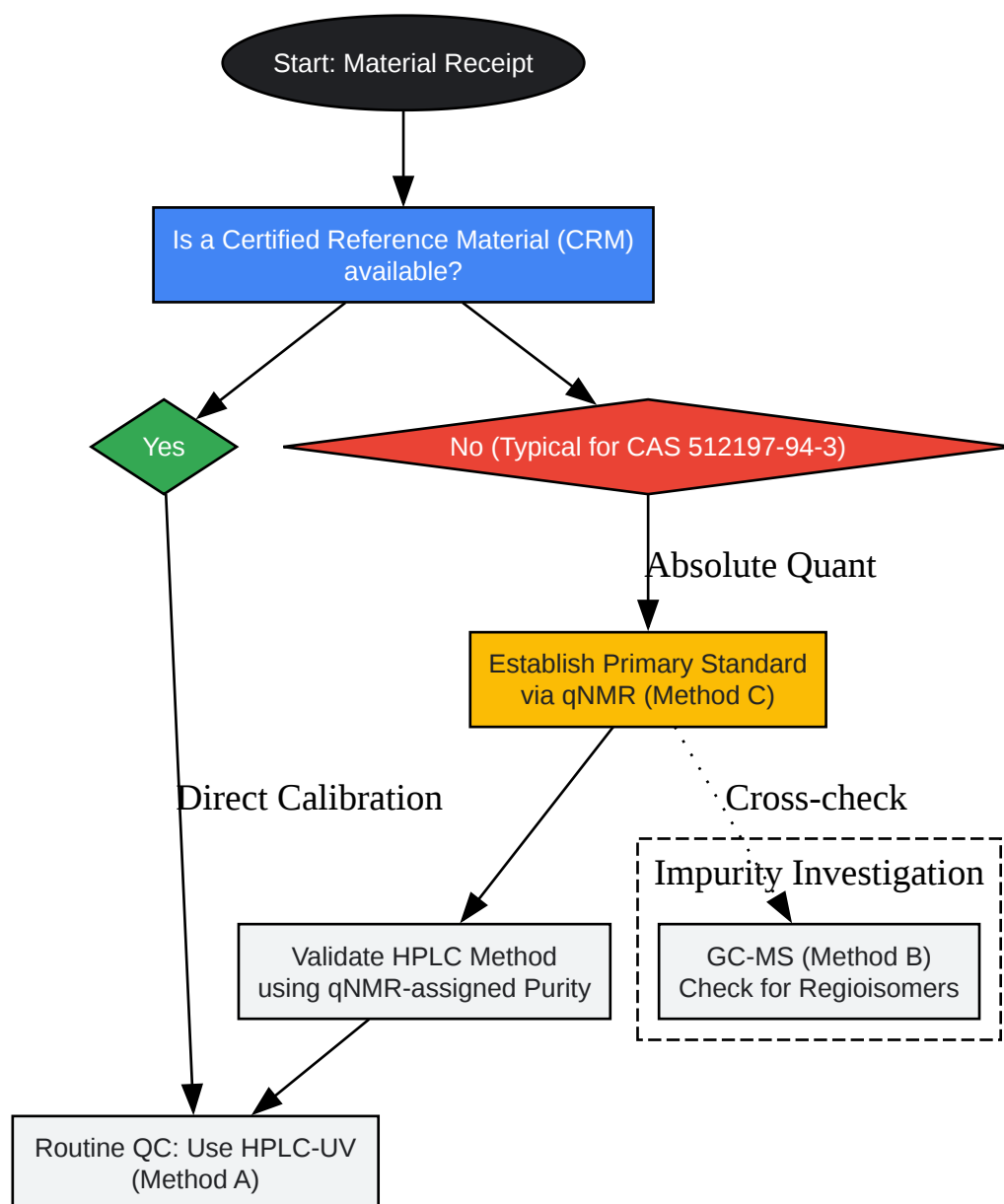
- Role: Primary Standardization (The "Gold Standard").
- Pros: Absolute Quantification. Does not require a reference standard of the analyte itself—only a traceably pure internal standard (IS).
- Cons: Lower sensitivity (LOD ~ 0.1 mg) compared to HPLC; requires high-field instrument (≥ 400 MHz).

Summary of Performance Data

Metric	HPLC-UV (Method A)	GC-MS (Method B)	qNMR (Method C)
Linearity (R^2)	> 0.999	> 0.995	N/A (Single Point)
Precision (RSD)	$< 0.5\%$	$< 2.0\%$	$< 1.0\%$
Specificity	High (for polar degradants)	High (for isomers)	Absolute (Structural)
Bias Risk	High (if standard is impure)	Med (Thermal artifacts)	Low (Gravimetric)

Decision Framework: Selecting the Right Workflow

The following diagram illustrates the logical flow for choosing the correct analytical approach based on the material's source and intended use.



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Figure 1: Analytical decision matrix for validating **2-Iodo-4,5-dimethylpyridine** in the absence of a commercial CRM.

Detailed Experimental Protocols

Protocol 1: The "Gold Standard" qNMR Purity Assignment

Use this protocol to assign a purity value to your "In-House Reference Standard" when a commercial CRM is unavailable.

Principle: The integration of the analyte's signal is compared directly to a NIST-traceable Internal Standard (IS) within the same NMR tube.

Reagents:

- Internal Standard (IS): Maleic Acid (TraceCERT® or equivalent, >99.9% purity). Why? Distinct singlet at ~6.3 ppm, stable, non-hygroscopic.
- Solvent: DMSO-d₆ (99.9 atom% D).

Workflow:

- Weighing: Accurately weigh ~10 mg of **2-Iodo-4,5-dimethylpyridine** () and ~5 mg of Maleic Acid () into the same vial using a micro-balance (readability 0.001 mg).
- Dissolution: Dissolve in 0.6 mL DMSO-d₆. Ensure complete dissolution (vortex).
- Acquisition:
 - Instrument: 400 MHz (or higher) NMR.
 - Pulse Angle: 90°. [3]
 - Relaxation Delay (): 60 seconds (Critical: Must be to ensure full relaxation for quantitative accuracy).
 - Scans: 16 or 32.

- Processing: Phase and baseline correct manually. Integrate the Maleic Acid singlet (6.0-6.5 ppm) and the Pyridine aromatic singlets (~8.2 ppm and ~7.4 ppm).
- Calculation:

Where

=Integral,

=Number of protons,

=Molar mass,

=Mass,

=Purity.^{[1][4][5]}

Protocol 2: Validated HPLC-UV Method

Use this for routine batch testing once your standard is validated.

System: Agilent 1200/Waters Alliance or equivalent. Column: C18 Reverse Phase (e.g., Zorbax Eclipse Plus, 4.6 x 150 mm, 3.5 μ m).

Parameters:

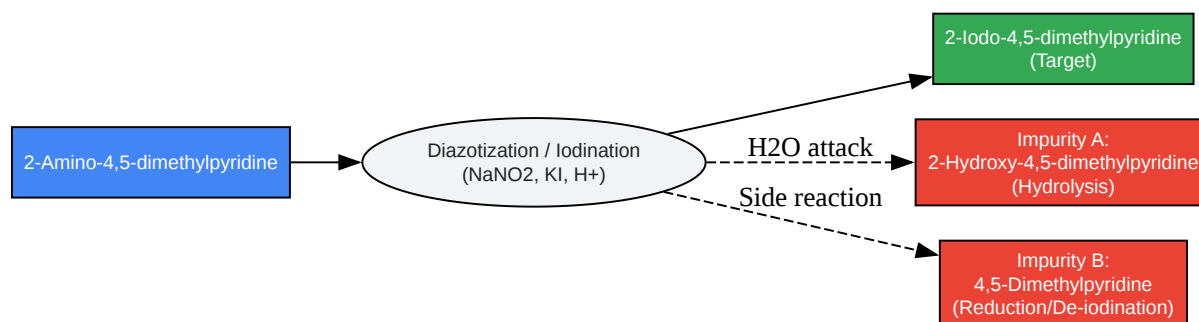
- Mobile Phase A: Water + 0.1% Phosphoric Acid (suppresses silanol activity).
- Mobile Phase B: Acetonitrile.
- Gradient:
 - 0 min: 10% B
 - 15 min: 90% B
 - 20 min: 90% B

- 21 min: 10% B (Re-equilibration)
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 254 nm (Pyridine) and 220 nm (Impurities).
- Temperature: 30°C.

Why this works: The acidic mobile phase keeps the pyridine nitrogen protonated (), preventing peak tailing and ensuring sharp resolution from neutral synthetic impurities like iodobenzene derivatives.

Synthesis & Impurity Logic

Understanding the synthesis pathway reveals what impurities to look for.



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Figure 2: Common impurity origins in the Sandmeyer iodination of aminopyridines.

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- To cite this document: BenchChem. [Analytical Standards for 2-Iodo-4,5-dimethylpyridine: A Comparative Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8731540/docs#analytical-standards-for-2-iodo-4-5-dimethylpyridine-a-comparative-technical-guide\]](https://www.benchchem.com/product/b8731540/docs#analytical-standards-for-2-iodo-4-5-dimethylpyridine-a-comparative-technical-guide)

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